

A Comparative Guide to the Electrochemical Stability of Diaryl Sulfones

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Compound of Interest

Compound Name: *Di-p-tolyl sulfone*

Cat. No.: *B1329337*

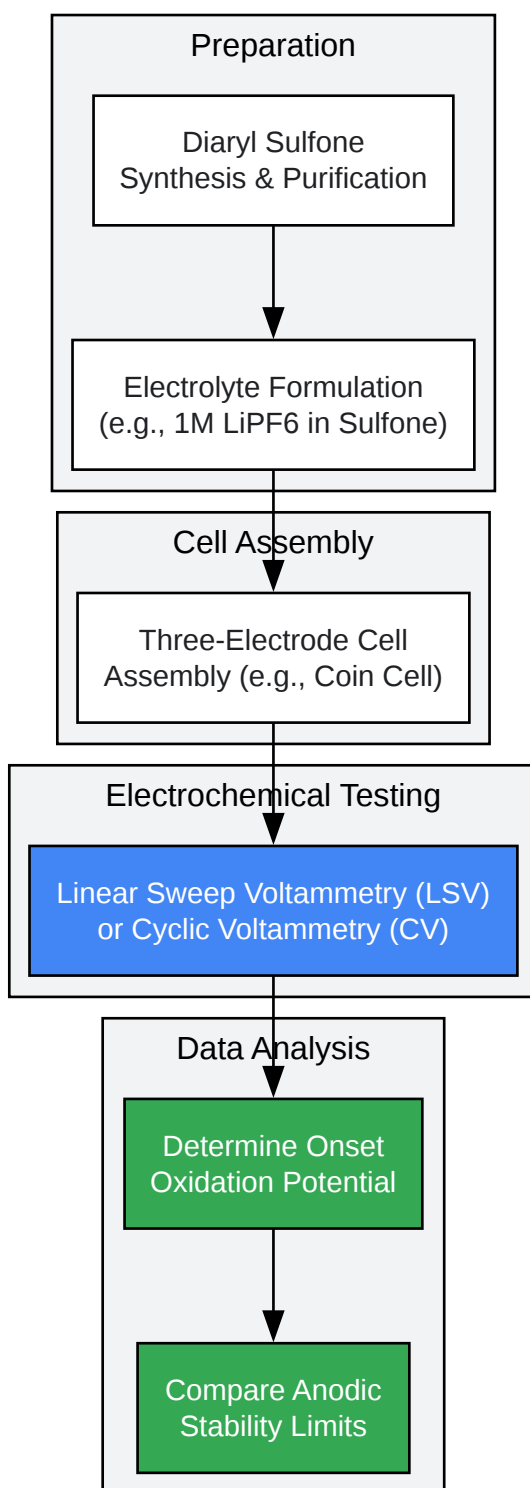
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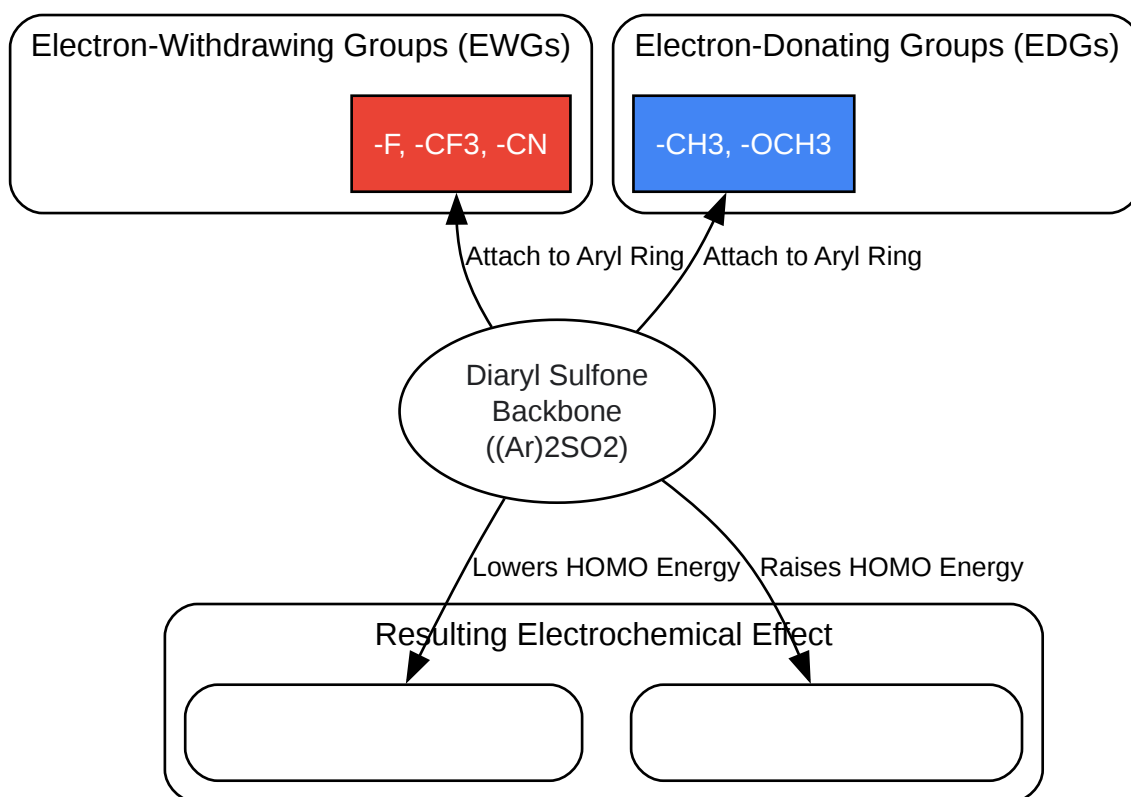
For Researchers, Scientists, and Drug Development Professionals

The quest for higher energy density and safer electrochemical devices, particularly next-generation lithium-ion batteries, has intensified the search for electrolytes stable at high voltages. Diaryl sulfones and their derivatives have emerged as a promising class of compounds due to their intrinsic chemical and thermal resilience. Their high anodic stability is attributed to the electron-withdrawing nature of the sulfonyl group, which lowers the energy level of the Highest Occupied Molecular Orbital (HOMO), making them resistant to oxidation.^[1] This guide provides an objective comparison of the electrochemical stability of various diaryl sulfones, supported by experimental data and detailed protocols to aid in the selection and evaluation of these materials for high-voltage applications.

Experimental Workflow for Electrochemical Stability Evaluation

The determination of a compound's electrochemical stability is a critical step in electrolyte development. A systematic workflow ensures reliable and reproducible results. The following diagram illustrates a typical experimental process for evaluating the anodic stability of diaryl sulfone-based electrolytes.





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References

- 1. researchgate.net [researchgate.net]
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